

# In-Depth Technical Guide: Physical Properties of 5-Methylhexane-1,2-diol

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## Compound of Interest

Compound Name: 5-Methylhexane-1,2-diol

Cat. No.: B15307234

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## Abstract

This technical guide provides a comprehensive overview of the known physical and chemical properties of **5-Methylhexane-1,2-diol** (CAS No: 73811-76-4). Due to a notable absence of experimentally determined data in publicly accessible scientific literature and databases, this document primarily presents computed (predicted) data for its core physical properties. To address the practical needs of the intended audience, generalized experimental protocols for determining key physical characteristics of diols are detailed. Furthermore, a standardized workflow for such experimental determination is provided in a visual format. This guide serves as a foundational resource for researchers and professionals working with or considering the use of **5-Methylhexane-1,2-diol** in their research and development endeavors.

## Introduction

**5-Methylhexane-1,2-diol** is a vicinal diol, a class of organic compounds characterized by two hydroxyl groups attached to adjacent carbon atoms.<sup>[1]</sup> Diols, in general, exhibit physical properties such as higher boiling points and greater water solubility compared to alcohols with similar molecular weights, owing to their enhanced capacity for hydrogen bonding.<sup>[2]</sup> These properties make them valuable in a variety of applications, including as solvents, antifreeze agents, and as precursors in the synthesis of polymers and other complex organic molecules.<sup>[2][3]</sup> This document focuses specifically on the physical properties of the 5-methyl substituted hexane-1,2-diol isomer.

## Computed Physical and Chemical Properties

Extensive searches of reputable chemical databases, including PubChem and the NIST WebBook, did not yield experimentally verified data for the primary physical properties of **5-Methylhexane-1,2-diol**.<sup>[4][5]</sup> The data presented in the following table are computationally derived and provide estimations for these properties. These values are useful for preliminary assessments but should be confirmed by experimental measurement for applications requiring high precision.

| Property                       | Value                                         | Source              |
|--------------------------------|-----------------------------------------------|---------------------|
| Molecular Formula              | C <sub>7</sub> H <sub>16</sub> O <sub>2</sub> | <a href="#">[4]</a> |
| Molecular Weight               | 132.20 g/mol                                  | <a href="#">[4]</a> |
| IUPAC Name                     | 5-methylhexane-1,2-diol                       | <a href="#">[4]</a> |
| CAS Number                     | 73811-76-4                                    | <a href="#">[5]</a> |
| XLogP3                         | 1.1                                           | <a href="#">[4]</a> |
| Hydrogen Bond Donor Count      | 2                                             | <a href="#">[4]</a> |
| Hydrogen Bond Acceptor Count   | 2                                             | <a href="#">[4]</a> |
| Rotatable Bond Count           | 4                                             | <a href="#">[4]</a> |
| Exact Mass                     | 132.115029749 Da                              | <a href="#">[4]</a> |
| Monoisotopic Mass              | 132.115029749 Da                              | <a href="#">[4]</a> |
| Topological Polar Surface Area | 40.5 Å <sup>2</sup>                           | <a href="#">[4]</a> |
| Heavy Atom Count               | 9                                             | <a href="#">[4]</a> |
| Complexity                     | 61.9                                          | <a href="#">[4]</a> |

## General Experimental Protocols for Physical Property Determination

For researchers requiring precise, experimentally validated data for **5-Methylhexane-1,2-diol**, the following are generalized protocols for determining key physical properties. These methods are standard for characterizing liquid and low-melting solid organic compounds.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

- Apparatus: A distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. A heating mantle is used as the heat source.
- Procedure:
  - The diol sample is placed in the round-bottom flask with boiling chips.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned correctly at the vapor outlet to accurately measure the temperature of the vapor.
  - The sample is heated gradually.
  - The temperature is recorded when the liquid is boiling, and a stable temperature is observed on the thermometer as the vapor condenses and is collected in the receiving flask. This stable temperature is the boiling point at the recorded atmospheric pressure.

## Determination of Melting Point

The melting point is the temperature at which a substance changes from a solid to a liquid state.

- Apparatus: A melting point apparatus (e.g., a Thiele tube or a digital melting point device) and capillary tubes.
- Procedure:
  - A small amount of the solid diol is packed into a capillary tube.

- The capillary tube is placed in the melting point apparatus.
- The sample is heated slowly (approximately 1-2 °C per minute) near the expected melting point.
- The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the solid is recorded as the melting range.

## Determination of Density

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer (a flask with a specific volume) and an analytical balance.
- Procedure:
  - The empty pycnometer is weighed.
  - The pycnometer is filled with the liquid diol, and any excess is removed to ensure the volume is precise.
  - The filled pycnometer is weighed.
  - The density is calculated by dividing the mass of the diol (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer. The temperature at which the measurement is made should be recorded.

## Determination of Solubility

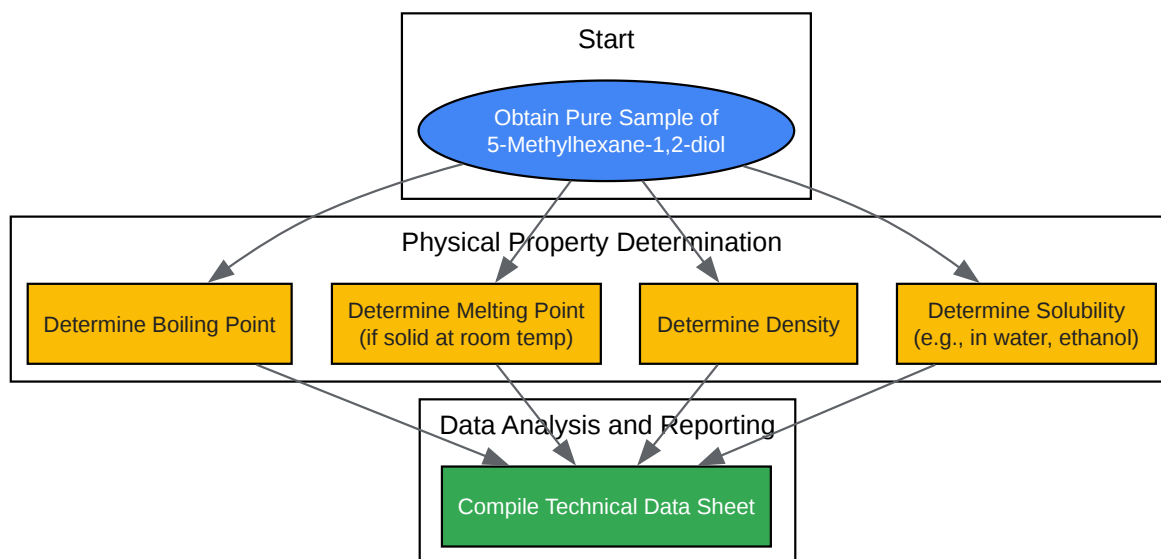
Solubility is the ability of a substance to dissolve in a solvent.

- Apparatus: Vials or test tubes, a magnetic stirrer or vortex mixer, and an analytical balance.
- Procedure (for water solubility):
  - A known volume of distilled water is placed in a vial.
  - Small, weighed amounts of the diol are incrementally added to the water while stirring.

- The mixture is observed for complete dissolution after each addition.
- The point at which no more diol dissolves (saturation) is noted.
- Solubility is expressed as the mass of solute per volume of solvent (e.g., g/100 mL) at a specific temperature.

## Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a compound like **5-Methylhexane-1,2-diol**.



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